

A-Technical-Guide-on-the-Physico-chemical-Properties-of-Enaminomycin-C

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Compound of Interest

Compound Name: Enaminomycin C

Cat. No.: B14463800

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-For-Researchers-Scientists-and-Drug-Development-Professionals-

This-document-provides-a-comprehensive-overview-of-the-known-physico-chemical-properties-of-Enaminomycin-C-an-antibiotic-belonging-to-the-epoxy-quinone-family-The-information-is-collated-from-foundational-studies-to-serve-as-a-technical-resource-for-professionals-in-research-and-drug-development-

1-Chemical-Identity-and-Properties

Enaminomycin-C-is-a-naturally-occurring-antibiotic-produced-by-the-actinomycete-Streptomyces-baarnensis-Its-structure-was-elucidated-through-spectroscopic-analysis-and-other-physico-chemical-methods-revealing-a-complex-bicyclic-structure-containing-epoxy-primary-amine-and-carboxylic-acid-functional-groups-[cite:1-2]

Data-Presentation-Physico-chemical-Properties

The-following-table-summarizes-the-key-quantitative-data-for-Enaminomycin-C

Property	Value	Source
Molecular-Formula	C ₇ H ₇ NO ₅	[cite:1-3]
Monoisotopic-Mass	185-03242-Da	[1]
IUPAC-Name	(1S-5S-6S)-2-5-dihydroxy-4-imino-7-oxabicyclo[4-1-0]hept-2-ene-3-carboxylic-acid	[1]
Chemical-Class	Epoxy-quinone-antibiotic	[2]
Biological-Activity	Weakly-active-against-Gram-positive-and-Gram-negative-bacteria	[2]

Note-Detailed-quantitative-data-for-properties-such-as-melting-point-solubility-in-various-solvents-and-specific-spectral-peaks-(UV-Vis- λ_{max} -IR-cm⁻¹-NMR- δ)-are-not-explicitly-detailed-in-the-cited-literature-The-structure-was-confirmed-by-NMR-spectroscopy-but-the-raw-spectral-data-is-not-provided-in-the-abstracts-[3]

2-Experimental-Protocols

The-characterization-and-isolation-of-Enaminomycin-C-rely-on-a-series-of-microbiological-and-chemical-procedures-The-methodologies-cited-in-the-foundational-research-are-detailed-below

2-1-Production-and-Isolation

The-protocol-for-obtaining-Enaminomycin-C-involves-fermentation-of-the-producing-organism-followed-by-a-multi-step-extraction-and-purification-process-[4]

-Producing-Organism-

- Streptomyces-baarnensis-strain-No-13120-[4]

-Fermentation-Protocol- 1- Culture-Method- Conventional-submerged-culture-is-performed-in-a-30-liter-jar-fermentor-[4] 2- Cultivation- The-streptomycete-is-cultured-under-conditions-suitable-for-the-production-of-secondary-metabolites

-Isolation-and-Purification-Protocol- 1- Initial-Separation- The-culture-broth-is-centrifuged-to-separate-the-supernatant-from-the-mycelial-mass-[4] 2- Adsorption- The-supernatant-containing-the-enaminomycins-is-passed-through-a-column-of-activated-carbon-to-adsorb-the-antibiotics-[4] 3- Elution- The-adsorbed-compounds-are-eluted-from-the-activated-carbon-column-using-aqueous-acetone-[4] 4- Chromatographic-Separation- The-crude-eluate-containing-a-mixture-of-Enaminomycins-A-B-and-C-is-subjected-to-chromatography-on-a-Sephadex-LH-20-column-to-separate-the-individual-components-[4]

2-2-Structural-Elucidation

The-chemical-structure-of-Enaminomycin-C-was-determined-primarily-through-the-analysis-of-its-Nuclear-Magnetic-Resonance-(NMR)-spectrum-in-conjunction-with-other-physico-chemical-data-[3]

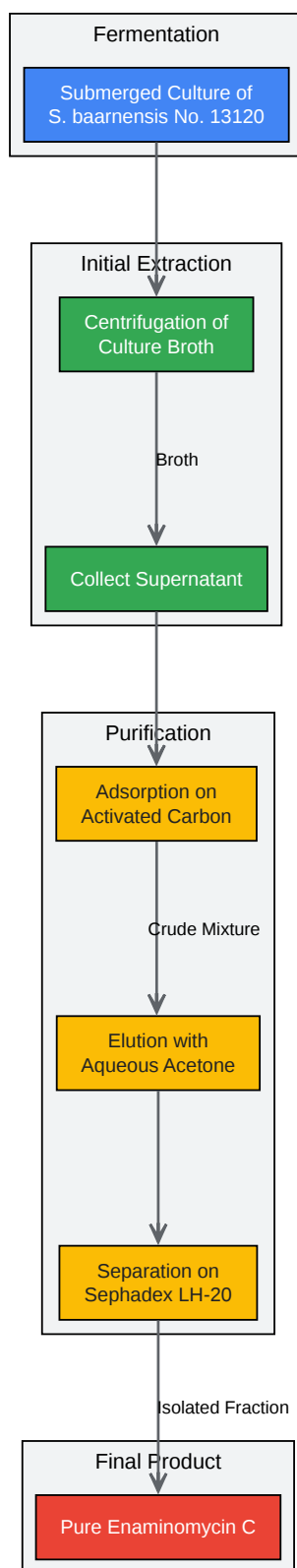
-Methodology-

- NMR-Spectroscopy- High-resolution-NMR-was-used-to-determine-the-connectivity-and-stereochemistry-of-the-atoms-within-the-molecule-While-the-specific-parameters-(solvent-frequency-etc-)-are-not-detailed-in-the-abstract-this-technique-was-central-to-identifying-the-compound-as-2-oxo-4-amino-5-hydroxy-7-oxa-bicyclo[4-1-0]hept-3-ene-3-carboxylic-acid-[3]
- Mass-Spectrometry- Mass-spectroscopic-measurements-were-used-to-confirm-the-molecular-formula-as-C₇H₇NO₅-[2]
- Elementary-Analysis- This-classical-method-was-also-employed-to-determine-the-elemental-composition-and-support-the-proposed-molecular-formula-[2]

3-Visualizations

Experimental-Workflow-Diagram

The-following-diagram-illustrates-the-workflow-for-the-isolation-and-purification-of-Enaminomycin-C



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Caption: Workflow for the isolation and purification of **Enaminomycin C**.

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- 3. New antibiotics, enaminomycins A, B and C. III. The structures of enaminomycins A, B and C - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [A-Technical-Guide-on-the-Physico-chemical-Properties-of-Enaminomycin-C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14463800#physico-chemical-properties-of-enaminomycin-c]

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